

reference standards for 5-(6-bromo-2,3-dichlorophenyl)oxazole

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Compound of Interest

Compound Name: 5-(6-bromo-2,3-dichlorophenyl)oxazole

CAS No.: 2364585-33-9

Cat. No.: B6294228

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Metrological Hierarchy: Comparing Reference Standard Grades

When quantifying impurities or establishing the assay of a batch of **5-(6-bromo-2,3-dichlorophenyl)oxazole**, the choice of reference standard directly dictates the confidence interval of your analytical results. The industry relies on a metrological hierarchy, ranging from highly characterized Certified Reference Materials (CRMs) to routine working standards.

According to [1], a true CRM must provide metrological traceability to SI units, accompanied by a rigorously calculated uncertainty budget. In contrast, [2] are defined as 100.0% pure for compendial purposes unless otherwise stated, prioritizing inter-laboratory consensus over absolute SI traceability.

Quantitative Performance Comparison

The following table summarizes the objective performance metrics and appropriate use cases for different grades of **5-(6-bromo-2,3-dichlorophenyl)oxazole** reference standards.

Standard Classification	Purity Assignment Method	Metrological Traceability	Typical Uncertainty ()	Primary Application
ISO 17034 CRM	Quantitative NMR (qNMR)	SI Units (NIST traceable)		Analytical method validation, instrument calibration
USP/EP Primary	Mass Balance (HPLC + LOD + ROI)	Pharmacopeial	N/A (Defined as 100%)	Compendial release testing, regulatory submissions
Working Standard	HPLC-UV (Area Normalization)	Traceable to Primary		Routine in-process Quality Control (QC)

Causality-Driven Analytical Methodologies

The molecular formula of **5-(6-bromo-2,3-dichlorophenyl)oxazole** (, MW: 292.94)[3] presents unique analytical challenges. The presence of one bromine (,) and two chlorine (,) isotopes generates a highly complex, multi-modal isotopic envelope in mass spectrometry (, , ,). Furthermore, the weaker

bond relative to the

bonds makes debromination the primary degradation pathway.

To account for this, the following self-validating protocols are designed to ensure absolute analytical trustworthiness.

Protocol A: LC-MS/MS Impurity Profiling (Self-Validating System)

Standard C18 columns often fail to resolve halogenated positional isomers. Therefore, this protocol utilizes a Pentafluorophenyl (PFP) stationary phase, which leverages

and dipole-dipole interactions to separate the 6-bromo target from potential 4-bromo or 5-bromo synthetic byproducts.

Step-by-Step Methodology:

- Column Selection: 100 x 2.1 mm, 1.7 μ m PFP column. Maintained at 40°C to ensure reproducible retention times and minimize peak broadening.
- Mobile Phase:
 - A: 0.1% Formic acid in Water (Promotes ionization of the oxazole nitrogen).
 - B: 0.1% Formic acid in Acetonitrile.
 - Gradient: 20% B to 90% B over 8 minutes.
- MS/MS Parameters (ESI+): Monitor the isotope transition (m/z 294 $\rightarrow$ 214) to account for the loss of .

- **System Suitability (The Self-Validation Step):** Prior to sample analysis, inject a resolution mixture containing the CRM and a spiked 5-(2,3-dichlorophenyl)oxazole (debrominated impurity) standard. Pass criteria: Resolution () between the API and the impurity must be .
- **Calibration & Bracketing:** Inject a 5-point calibration curve of the CRM (). Analyze the working standards in triplicate. Conclude the sequence by re-injecting the mid-level CRM. Pass criteria: End-of-sequence drift must be .

Protocol B: GC-FID Assay Determination

Because the oxazole ring is thermally stable up to

250°C and the molecule lacks active protons (no -OH or -NH groups), derivatization is unnecessary, making Gas Chromatography with Flame Ionization Detection (GC-FID) an ideal, highly reproducible orthogonal method for assay determination.

Step-by-Step Methodology:

- **Inlet & Column:** Split/splitless inlet at 250°C. Use a mid-polarity column (e.g., DB-5MS, 30m x 0.25mm x 0.25µm) to separate the target from volatile chlorinated starting materials.
- **Oven Program:** Initial hold at 100°C for 1 min, ramp at 15°C/min to 280°C, hold for 5 mins. This rapid ramp prevents the thermal degradation of the bond on the column.
- **Carrier Gas:** Helium at a constant flow of 1.2 mL/min.
- **System Suitability:** Inject a blank (solvent) to ensure no carryover. Inject the CRM six times consecutively. Pass criteria: Relative Standard Deviation (RSD) of the peak area must be .

Visualizing Workflows and Degradation Pathways

To ensure the highest level of quality assurance, reference material producers must adhere to strict certification workflows^[4], while analytical chemists must understand the chemical pathways that lead to standard degradation.

Figure 1: ISO 17034 Quality Control and Certification Workflow for Reference Standards. Figure 2: Primary degradation and synthetic impurity pathways for the target compound.

References

- ARO Scientific. "ISO 17034 Guide to International Standards for Reference Material Producers". ARO Scientific Knowledge Base. Available at:[\[Link\]](#)
- DAkkS. "Reference material producers DIN EN ISO 17034". German Accreditation Body. Available at:[\[Link\]](#)
- United States Pharmacopeia (USP). "General Chapters: <11> USP REFERENCE STANDARDS". USP-NF. Available at:[\[Link\]](#)

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Sources

- 1. ISO 17034 Guide to International Standards for Reference Material Producers [\[aroscience.com\]](#)
- 2. [uspbpep.com](#) [\[uspbpep.com\]](#)
- 3. 5-(6-bromo-2,3-dichlorophenyl)oxazole 95% | CAS: 2364585-33-9 | AChemBlock [\[achemblock.com\]](#)
- 4. Reference material producers DIN EN ISO 17034 - DAkkS - German Accreditation Body [\[dakks.de\]](#)
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